

physical and chemical properties of 4-carboxybenzaldehyde

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Compound of Interest

Compound Name: 4-Formylbenzoic acid

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An In-depth Technical Guide to 4-Carboxybenzaldehyde

For Researchers, Scientists, and Drug Development Professionals

Abstract

4-Carboxybenzaldehyde (4-CBA), also known as **4-formylbenzoic acid**, is a bifunctional aromatic organic compound featuring both a carboxylic acid and an aldehyde group. This unique structure makes it a versatile and highly valuable building block in various fields, including pharmaceutical synthesis, polymer chemistry, and the manufacturing of dyes and agrochemicals. Its ability to undergo reactions at two distinct functional sites allows for the construction of complex molecular architectures. This guide provides a comprehensive overview of the physical and chemical properties of 4-carboxybenzaldehyde, detailed experimental protocols for its synthesis and analysis, and an exploration of its applications, particularly in the realm of drug development.

Core Physical and Chemical Properties

4-Carboxybenzaldehyde is typically a white to pale yellow, fine crystalline powder.[1][2] It is an air-sensitive compound and should be stored accordingly.[3]

Tabulated Physical and Chemical Data

The following tables summarize the key quantitative data for 4-carboxybenzaldehyde, providing a consolidated reference for its fundamental properties.

Property	Value	References
Molecular Formula	C ₈ H ₆ O ₃	[4]
Molecular Weight	150.13 g/mol	[5]
Appearance	White to pale yellow fine crystalline powder	[1][2]
Melting Point	245 - 249 °C	[5]
Boiling Point	Sublimes before reaching its boiling point	[6]
Density	~1.3 g/cm ³	[6]
pKa (at 25°C)	3.77	[3]
LogP (octanol/water)	1.19 - 1.8	[7]

Solubility	Observation	References
Water	Slightly soluble, especially in hot water	[6]
Methanol	Soluble	[8]
DMSO	Soluble	[8]
Ether	Soluble	[8]
Chloroform	Soluble	[8]
DMF	Soluble	[9]

Spectroscopic and Analytical Data

Spectroscopic analysis is crucial for the identification and characterization of 4-carboxybenzaldehyde.

NMR Spectroscopy

The proton and carbon NMR spectra of 4-carboxybenzaldehyde are key to confirming its structure.

NMR Data	Chemical Shift (δ) in ppm	References
^1H NMR (400 MHz, DMSO- d_6)	13.42 (s, 1H, -COOH), 10.11 (s, 1H, -CHO), 8.14 (d, $J=7.9$ Hz, 2H, Ar-H), 8.02 (d, $J=7.9$ Hz, 2H, Ar-H)	[10]
^{13}C NMR (101 MHz, DMSO- d_6)	193.5 (-CHO), 167.0 (-COOH), 139.4, 136.1, 130.4, 130.0 (Ar-C)	[10]

Infrared (IR) Spectroscopy

The FTIR spectrum of 4-carboxybenzaldehyde shows characteristic absorption bands for its functional groups.

Functional Group	Vibrational Mode	Wavenumber (cm^{-1})
O-H (Carboxylic Acid)	Stretching	3300-2500 (broad)
C-H (Aromatic)	Stretching	~3000
C=O (Aldehyde)	Stretching	~1700
C=O (Carboxylic Acid)	Stretching	~1680
C=C (Aromatic)	Stretching	1600-1450

Mass Spectrometry

The mass spectrum of 4-carboxybenzaldehyde will show a molecular ion peak corresponding to its molecular weight. Common fragmentation patterns include the loss of the formyl radical (-CHO) and the carboxyl group (-COOH).[7]

m/z	Proposed Fragment Identity
150	$[M]^+$ (Molecular Ion)
121	$[M - \text{CHO}]^+$
105	$[M - \text{COOH}]^+$

Experimental Protocols

Detailed methodologies are essential for the synthesis, purification, and analysis of 4-carboxybenzaldehyde in a research setting.

Synthesis of 4-Carboxybenzaldehyde via Electrochemical Oxidation

This protocol describes the synthesis of 4-carboxybenzaldehyde from 4-(hydroxymethyl)benzoic acid using electrochemical oxidation.[\[4\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)

Materials:

- 4-(hydroxymethyl)benzoic acid (4-HMBA)
- Potassium hydroxide (KOH)
- Deionized water
- Gold (Au) disk working electrode
- Platinum (Pt) wire counter electrode
- Hg/HgO reference electrode
- Electrochemical cell
- Potentiostat
- High-Performance Liquid Chromatography (HPLC) system for product analysis

Procedure:

- **Electrolyte Preparation:** Prepare a 0.1 M KOH solution in deionized water. Dissolve 10 mM of 4-(hydroxymethyl)benzoic acid in the alkaline electrolyte.
- **Electrochemical Setup:** Assemble a three-electrode cell with the Au disk as the working electrode, a Pt wire as the counter electrode, and an Hg/HgO electrode as the reference.
- **Electrolysis:** Apply a potential of 2.0 V to the electrochemical cell. The reaction is allowed to proceed for 3 hours.
- **Product Analysis:** After the electrolysis, the resulting solution is analyzed by HPLC to determine the concentration of the product, 4-carboxybenzaldehyde, and any remaining starting material or byproducts like terephthalic acid.

Purification of 4-Carboxybenzaldehyde

Purification of 4-carboxybenzaldehyde, particularly when it is an impurity in crude terephthalic acid, can be achieved by recrystallization.

Materials:

- Crude terephthalic acid containing 4-carboxybenzaldehyde
- Acetic anhydride
- Glacial acetic acid

Procedure:

- **Dissolution:** Dissolve the crude terephthalic acid in a solvent mixture of acetic anhydride and glacial acetic acid.
- **Heating:** Heat the mixture to facilitate the complete dissolution of the solid.
- **Filtration:** Filter the hot solution to remove any insoluble impurities.

- **Crystallization:** Allow the filtrate to cool slowly to induce the crystallization of purified terephthalic acid, leaving the more soluble 4-carboxybenzaldehyde in the mother liquor.
- **Isolation:** Collect the purified crystals by filtration and wash with hot glacial acetic acid.
- **Drying:** Dry the purified product in an oven. The 4-carboxybenzaldehyde can be recovered from the mother liquor by evaporation and further purification if desired.

HPLC Analysis of 4-Carboxybenzaldehyde

This protocol outlines a standardized method for the quantitative analysis of 4-carboxybenzaldehyde, often as an impurity in purified terephthalic acid (PTA), using reverse-phase HPLC, based on ASTM D7884.[\[1\]](#)[\[11\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Materials and Equipment:

- HPLC system with a UV detector
- C18 chemically bonded column
- Ammonium hydroxide solution
- Deionized water
- 4-Carboxybenzaldehyde standard
- Purified terephthalic acid sample

Procedure:

- **Sample Preparation:** Accurately weigh about 0.5 g of the PTA sample into a 25 mL beaker. Add 3 mL of ammonium hydroxide solution and 7 mL of water to dissolve the sample completely. Quantitatively transfer the solution to a 50 mL volumetric flask and dilute to the mark with water.
- **Standard Preparation:** Prepare a series of standard solutions of 4-carboxybenzaldehyde in the mobile phase.

- Chromatographic Conditions:
 - Mobile Phase: A suitable gradient of an aqueous buffer and an organic solvent (e.g., acetonitrile or methanol).
 - Flow Rate: Typically 1.0 mL/min.
 - Injection Volume: 20 μ L.
 - Detection: UV at a specified wavelength (e.g., 254 nm).
- Analysis: Inject the prepared sample and standard solutions into the chromatograph.
- Quantification: Identify the peak corresponding to 4-carboxybenzaldehyde in the sample chromatogram by comparing its retention time with that of the standard. Calculate the concentration of 4-carboxybenzaldehyde in the sample using an external standard calibration curve.

Role in Drug Discovery and Development

4-Carboxybenzaldehyde is a significant building block in the synthesis of pharmaceuticals, particularly for creating anti-inflammatory and anti-cancer agents.^[5] Its bifunctional nature allows it to serve as a scaffold for creating diverse molecular libraries for drug screening. While not typically a direct participant in signaling pathways, its derivatives are designed to interact with specific biological targets. For instance, it is a known intermediate in the synthesis of Bavisant, a histamine H3 receptor antagonist.^[4]

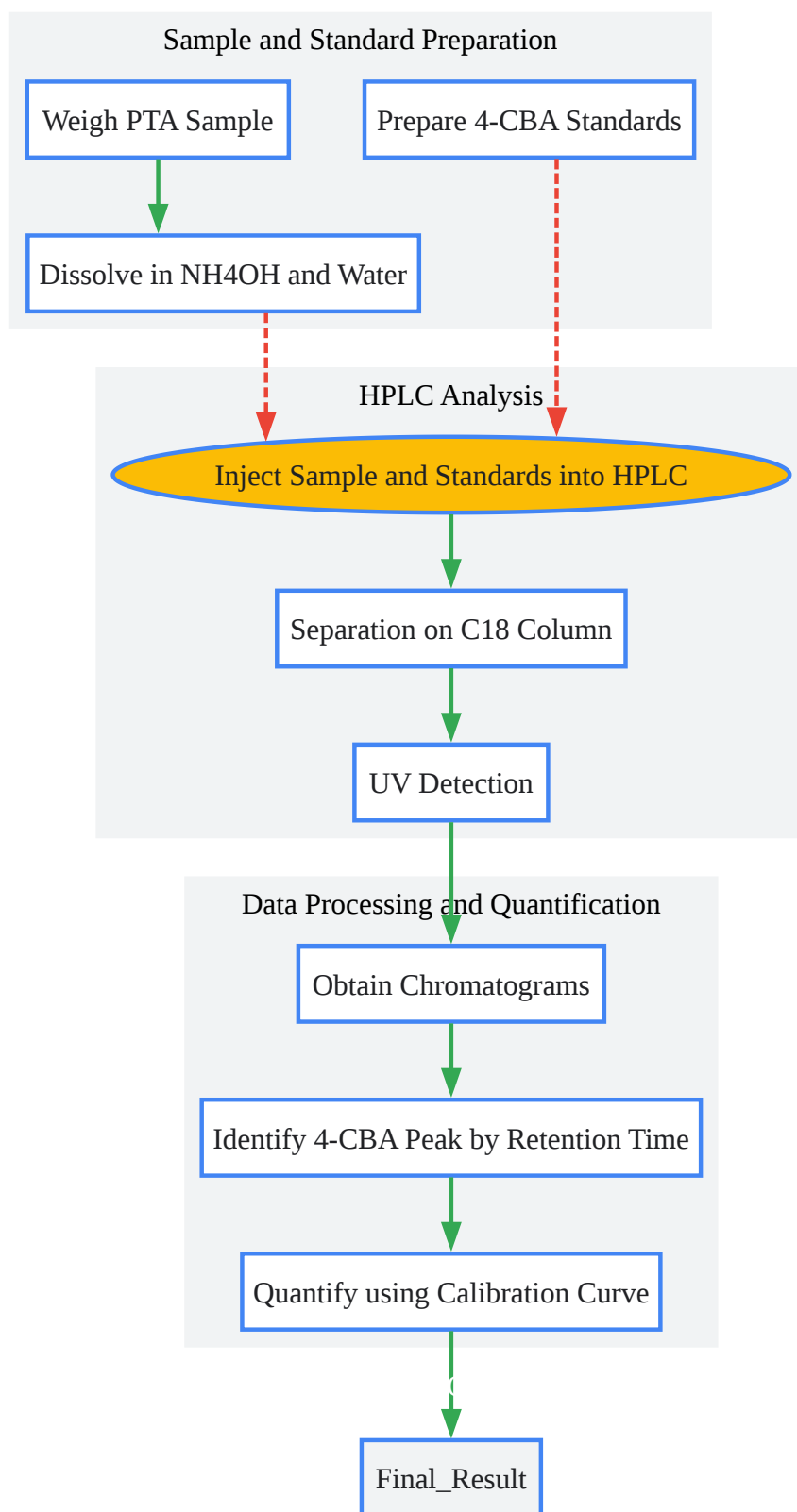
Visualizations

The following diagrams illustrate key processes and logical relationships involving 4-carboxybenzaldehyde.



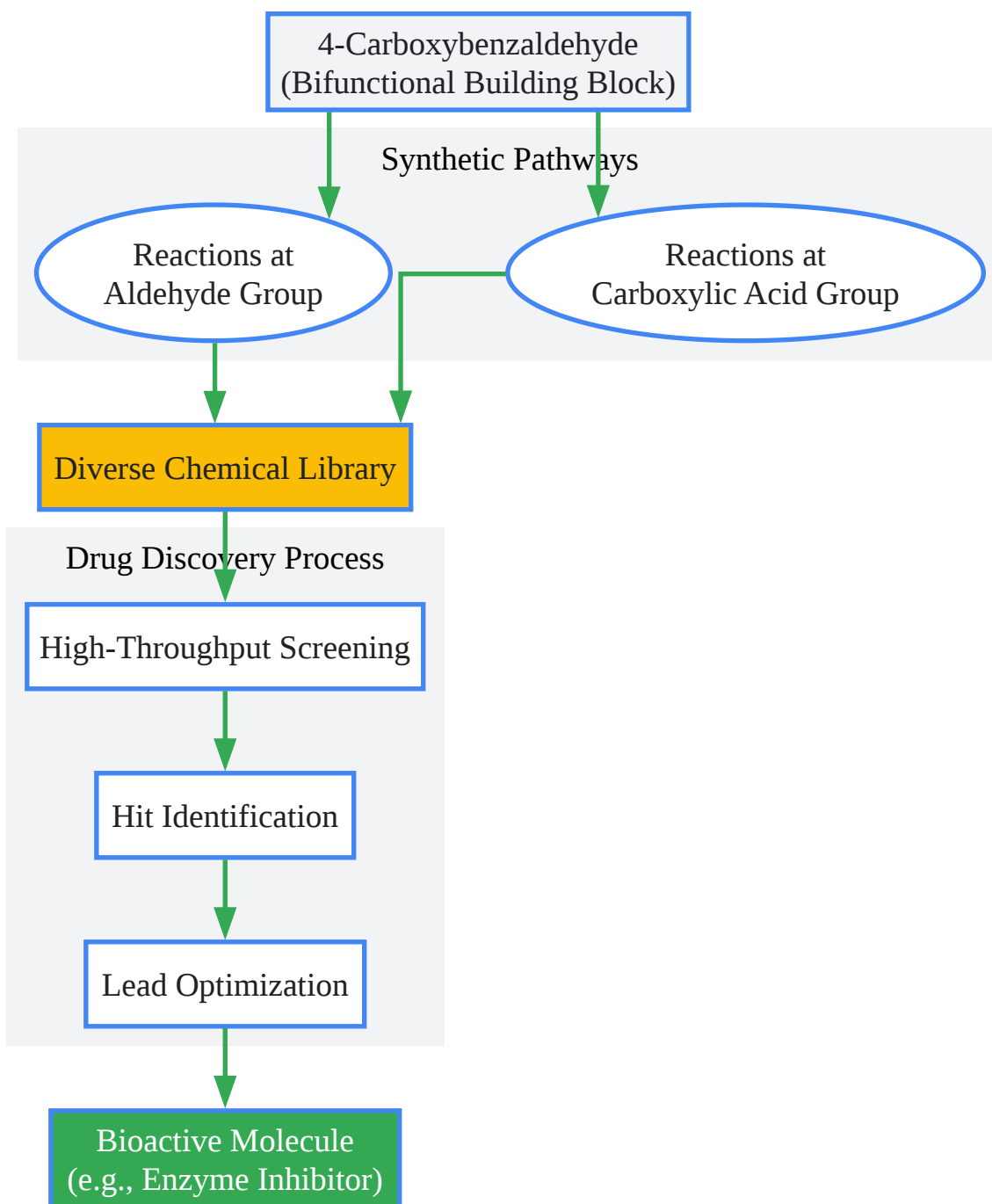
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Caption: Workflow for the synthesis and purification of 4-carboxybenzaldehyde.



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Caption: Workflow for the HPLC analysis of 4-carboxybenzaldehyde.



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Caption: Role of 4-carboxybenzaldehyde as a building block in drug discovery.

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